

A Comprehensive Technical Guide to the Physicochemical Properties of 3-Ethylbenzoic Acid

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Compound of Interest

Compound Name: **3-Ethylbenzoic acid**

Cat. No.: **B123567**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **3-ethylbenzoic acid**, with a specific focus on its melting and boiling points. This document also outlines standardized experimental protocols for the determination of these properties and includes a workflow diagram for the analytical characterization of chemical compounds.

Core Physicochemical Data

3-Ethylbenzoic acid is an organic compound with the chemical formula C9H10O2.^[1] It is a substituted benzoic acid that finds utility as a synthetic intermediate in the preparation of various organic molecules, including bi-aryl amines that function as M3 muscarinic acetylcholine receptor antagonists. A precise understanding of its physical properties is crucial for its application in research and development.

The key quantitative data for **3-ethylbenzoic acid** are summarized in the table below for ease of reference and comparison.

| Property | Value | Units | Conditions |
|------------------|----------|-------------------|-------------|
| Melting Point | 47[2][3] | °C | - |
| Boiling Point | 278.7[1] | °C | at 760 mmHg |
| Molecular Weight | 150.174 | g/mol | - |
| Density | 1.1 | g/cm ³ | - |
| Flash Point | 128.5 | °C | - |
| Vapor Pressure | 0.002 | mmHg | at 25°C |

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting and boiling points of a solid organic compound such as **3-ethylbenzoic acid**.

2.1. Melting Point Determination (Capillary Method)

This protocol outlines the determination of the melting point using a capillary tube apparatus, a common and reliable method.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar), capillary tubes (sealed at one end), thermometer, mortar and pestle.
- Procedure:
 - Sample Preparation: A small, dry sample of **3-ethylbenzoic acid** is finely powdered using a mortar and pestle.
 - Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
 - Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.

- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The melting range is reported.
- Data Analysis: The observed melting range is compared to the literature value. A sharp melting range (typically within 1-2 °C) is indicative of a pure substance.

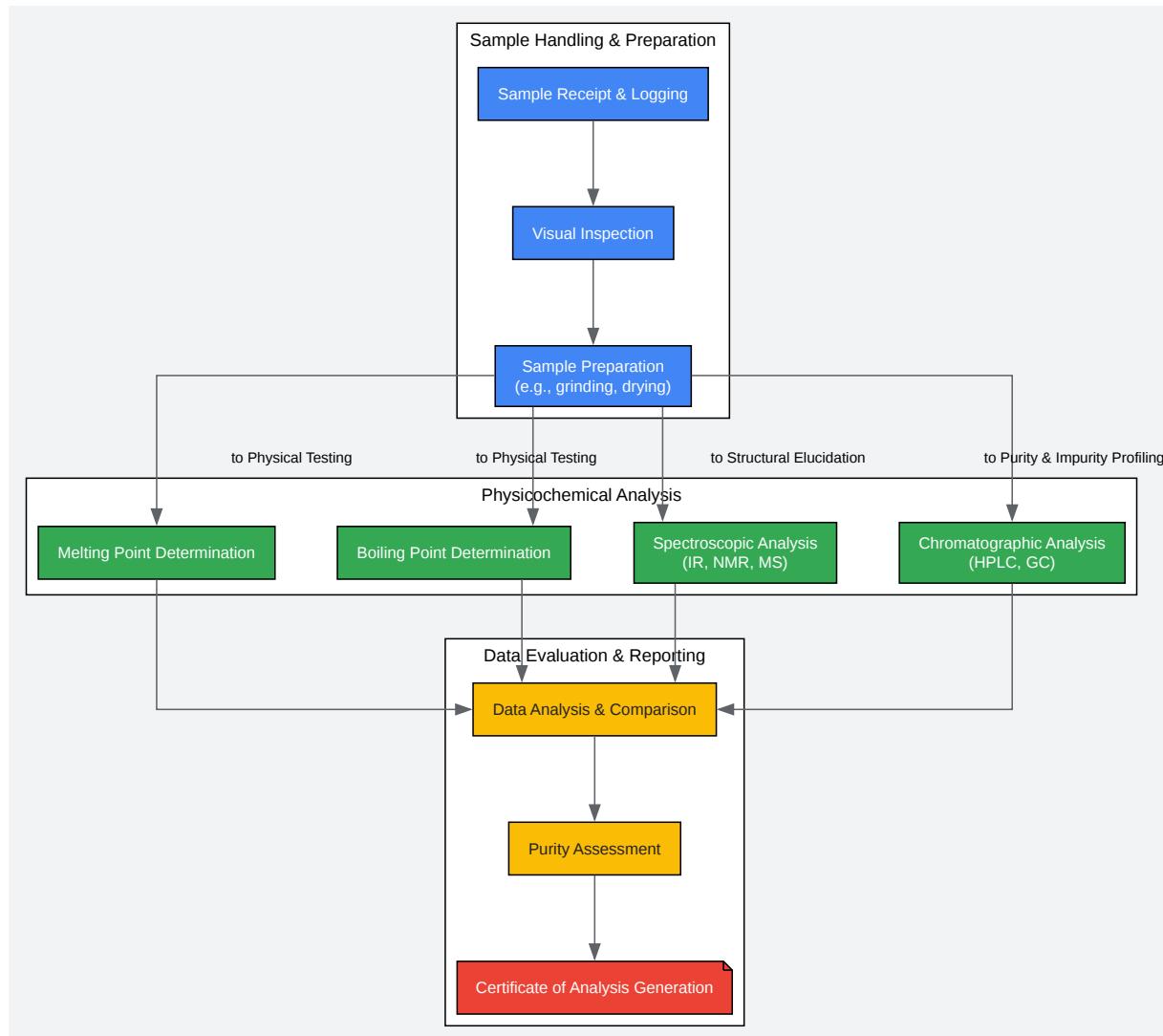
2.2. Boiling Point Determination (Distillation Method)

This protocol describes the determination of the boiling point at atmospheric pressure using simple distillation.

- Apparatus: Round-bottom flask, distillation head, condenser, thermometer, receiving flask, heating mantle, boiling chips.
- Procedure:
 - Apparatus Assembly: A simple distillation apparatus is assembled. The round-bottom flask is charged with a sample of **3-ethylbenzoic acid** and a few boiling chips to ensure smooth boiling.
 - Thermometer Placement: The thermometer is positioned in the distillation head such that the top of the bulb is level with the bottom of the side arm leading to the condenser.
 - Heating: The flask is gently heated using a heating mantle.
 - Observation: As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature at which the vapor temperature remains constant while the liquid is distilling is recorded as the boiling point. This is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Data Analysis: The observed boiling point is corrected to standard pressure (760 mmHg) if the determination is carried out at a different atmospheric pressure.

Visualization of Analytical Workflow

The following diagram illustrates a generalized workflow for the quality control and characterization of a chemical substance like **3-ethylbenzoic acid**, from initial receipt to final analysis.

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Caption: Workflow for Chemical Analysis.

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